

Application Note: Gas Chromatography Method for Isoamyl Lactate Analysis

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Compound of Interest

Compound Name: *Isoamyl lactate*

Cat. No.: B106790

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Abstract

This application note details a robust and reliable method for the quantitative analysis of **isoamyl lactate** using gas chromatography with flame ionization detection (GC-FID). **Isoamyl lactate** is a key flavor and fragrance compound found in various products, including alcoholic beverages and foods. The described protocol provides a straightforward approach for sample preparation and outlines the optimal chromatographic conditions for accurate and precise quantification. This method is suitable for quality control and research applications in the food, beverage, and fragrance industries.

Introduction

Isoamyl lactate, an ester known for its fruity, creamy, and slightly sweet aroma, is an important contributor to the sensory profile of many consumer products. Accurate quantification of **isoamyl lactate** is crucial for ensuring product consistency and quality. Gas chromatography with a flame ionization detector (GC-FID) is a widely used technique for the analysis of volatile and semi-volatile compounds like esters, offering high sensitivity and a wide linear range. This application note presents a validated GC-FID method for the determination of **isoamyl lactate** in liquid matrices.

Experimental Instrumentation and Consumables

- Gas Chromatograph: Agilent 8860 GC (or equivalent) equipped with a flame ionization detector (FID) and an autosampler.
- GC Column: Agilent J&W DB-FATWAX UI, 30 m x 0.25 mm, 0.25 µm or similar polar capillary column.
- Vials: 2 mL amber glass screw-top vials with PTFE/silicone septa.
- Syringes: 10 µL and 100 µL microsyringes.
- Pipettes and Pipette Tips
- Volumetric flasks

Reagents and Standards

- **Isoamyl lactate** (98% or higher purity)
- Ethanol (200 proof, for standard and sample dilution)
- Deionized water
- Helium (carrier gas, 99.999% purity)
- Hydrogen (FID fuel gas, 99.999% purity)
- Compressed Air (FID oxidizer)
- Nitrogen (makeup gas, 99.999% purity)

Experimental Protocols

Standard Preparation

- Primary Stock Solution (1000 µg/mL):
 - Accurately weigh 100 mg of pure **isoamyl lactate** into a 100 mL volumetric flask.
 - Dissolve and dilute to the mark with a 40% ethanol/water solution (v/v).

- Mix thoroughly. This stock solution should be stored at 4°C.
- Working Standard Solutions:
 - Prepare a series of working standards by serial dilution of the primary stock solution with a 40% ethanol/water solution.
 - A typical calibration range is 10 to 1000 µg/mL.[\[1\]](#)

Sample Preparation

The sample preparation will vary depending on the matrix.

- Clear Liquid Samples (e.g., Spirits, Wine):
 - Allow the sample to equilibrate to room temperature.
 - If necessary, dilute the sample with a 40% ethanol/water solution to bring the expected **isoamyl lactate** concentration within the calibration range.
 - Filter the sample through a 0.45 µm PTFE syringe filter into a 2 mL GC vial.
- Cloudy or Solid-Containing Samples (e.g., Fruit Juices, Food Extracts):
 - Homogenize the sample if necessary.
 - Centrifuge the sample at 5000 rpm for 10 minutes to separate solids.
 - Take an aliquot of the supernatant and dilute as needed with a 40% ethanol/water solution.
 - Filter the diluted sample through a 0.45 µm PTFE syringe filter into a 2 mL GC vial.

GC-FID Method

The following table summarizes the chromatographic conditions for the analysis of **isoamyl lactate**.

Table 1: GC-FID Operating Conditions

Parameter	Value
Column	Agilent J&W DB-FATWAX UI, 30 m x 0.25 mm, 0.25 μ m
Inlet Temperature	250°C
Injection Volume	1 μ L
Split Ratio	20:1
Carrier Gas	Helium
Flow Rate	1.2 mL/min (Constant Flow)
Oven Program	
Initial Temperature	40°C
Hold Time	2 min
Ramp Rate	3°C/min
Final Temperature	230°C
Final Hold Time	5 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	260°C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (N2)	25 mL/min

Data Presentation

The performance of the method was validated according to ICH guidelines. The quantitative data is summarized in the tables below.

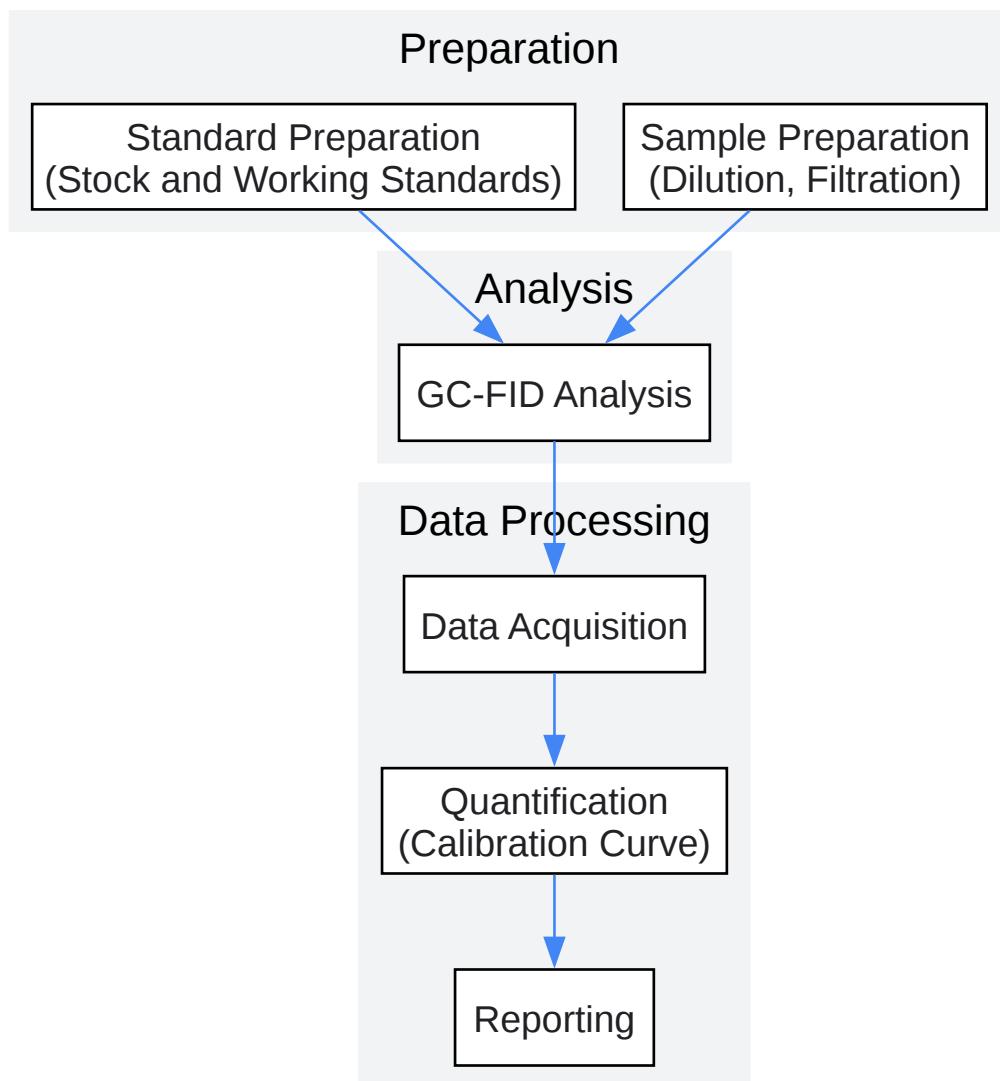
Table 2: Method Validation Parameters

Parameter	Result
Linearity Range	10 - 1000 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Accuracy (% Recovery)	97.5 - 102.3%
Precision (RSD%)	
Repeatability (n=6)	< 2%
Intermediate Precision	< 3%

Visualization

The following diagram illustrates the general experimental workflow for the GC-FID analysis of **isoamyl lactate**.

Experimental Workflow for Isoamyl Lactate Analysis



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Caption: Workflow for **Isoamyl Lactate** Analysis.

Conclusion

The GC-FID method described in this application note is a reliable and efficient tool for the quantitative analysis of **isoamyl lactate** in various liquid samples. The method demonstrates excellent linearity, accuracy, and precision, making it suitable for routine quality control in the food, beverage, and fragrance industries. The simple sample preparation and robust chromatographic conditions allow for high sample throughput.

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References

- 1. agilent.com [agilent.com]
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